

what is Conteltinib

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Compound Focus: Conteltinib

CAS No.: 1384860-29-0

Cat. No.: S524211

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Core Drug Facts

The table below summarizes the key information about **Conteltinib**.

Attribute	Description
Generic Name	Conteltinib [1]
Code Name	CT-707, SY-707 [2] [3]
Drug Class	Small molecule, Multi-kinase inhibitor [2] [4]
Primary Mechanisms	ALK inhibitor, FAK inhibitor, PYK2 inhibitor [5] [6]
Chemical Formula	$C_{32}H_{45}N_9O_3S$ [1]
CAS Registry Number	1384860-29-0 [1]
Current Status	Phase III clinical trials for ALK-positive NSCLC and pancreatic cancer [7] [3]

Mechanism of Action and Key Targets

Conteltinib functions as a potent ATP-competitive inhibitor, primarily targeting ALK and key components of the FAK signaling pathway [8] [5] [6].

Conteltinib

ALK

FAK

Pyk2

Downstream Signaling Pathways
(PI3K/AKT, RAS/MEK/ERK, JAK/STAT)

Cellular Effects
(Reduced proliferation,
Increased apoptosis,
Inhibited migration)

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Conteltinib's multi-target inhibition of ALK, FAK, and Pyk2 impacts key oncogenic signaling pathways.

Quantitative Activity and Clinical Evidence

In Vitro and Preclinical Activity

Conteltinib exhibits strong inhibitory activity at the molecular and cellular level [5] [9].

Target	IC ₅₀ (nM)	Experimental Context
FAK	1.6 nM	In vitro kinase assay [5] [9]

Target	IC ₅₀ (nM)	Experimental Context
ALK	16 nM	Enzymatic assays; ~10x more potent than Crizotinib [8] [10]
Pyk2	Information Not Specified	Also inhibited, but less potently than ALK [8] [6]

Clinical Efficacy in ALK-Positive NSCLC

A phase I study demonstrated **conteltinib**'s anti-tumor activity in patients with advanced ALK-positive NSCLC [8] [10].

Patient Population	Overall Response Rate (ORR)	Median Progression-Free Survival (PFS)
ALK TKI-Naïve (n=39)	64.1%	15.9 months
Crizotinib-Pretreated (n=21)	33.3%	6.73 months

Safety and Tolerability Profile

Conteltinib has a **manageable safety profile** [8] [10]. The most common treatment-related adverse events (TRAEs) in the phase I study were:

- **Diarrhea** (71.9%)
- **Elevated serum creatinine** (45.3%)
- **Elevated aspartate aminotransferase** (39.1%)
- **Nausea** (37.5%)

Most adverse events were low-grade, with only **14.1%** of patients experiencing grade 3 or higher TRAEs [10]. The maximum tolerated dose was not reached, and the recommended Phase 2 dose was established as **600 mg once daily** for ALK TKI-naïve patients and **300 mg twice daily** for crizotinib-pretreated patients [8] [10].

Detailed Experimental Protocols

For researchers, key experimental methodologies from the literature are summarized below.

In Vitro Kinase Assay

This protocol is used to determine the IC₅₀ value of **Conteltinib** against FAK [5] [9].

- **Reaction Setup:** Conduct kinase reactions using purified FAK kinase domain.
- **Compound Incubation:** Pre-incubate **Conteltinib** with the kinase enzyme at varying concentrations.
- **ATP & Substrate Addition:** Initiate the reaction by adding ATP and a substrate peptide.
- **Detection:** Measure phosphorylation levels of the substrate, typically using a luminescence-based method.
- **Data Analysis:** Plot inhibition percentage versus inhibitor concentration to calculate the IC₅₀ value.

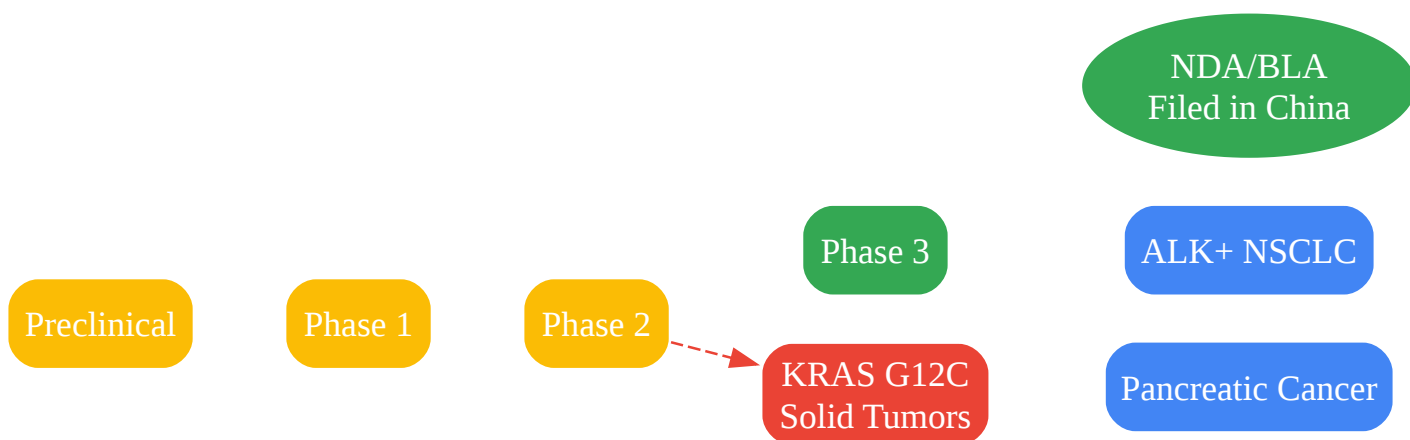
Cell Viability Assay (MTT/XTT)

This cell-based assay evaluates the compound's anti-proliferative effects [9].

- **Cell Plating:** Seed human cancer cell lines (e.g., hepatocellular carcinoma HepG2, Bel-7402) in 96-well plates.
- **Dosing:** Treat cells with a concentration gradient of **Conteltinib** for 72 hours.
- **Viability Measurement:** Add MTT or XTT reagent and incubate. Measure the absorbance of the formed formazan product.
- **IC₅₀ Calculation:** Determine the compound concentration that reduces cell viability by 50%.

Current Development Status and Future Directions

Conteltinib's development status across different indications is shown below [2] [3].



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Conteltinib's clinical development pipeline, with advanced phases for oncology indications.

Conteltinib is positioned as a promising multi-kinase inhibitor with a compelling efficacy and safety profile. Its dual targeting of ALK and FAK pathways provides a unique therapeutic approach, particularly for overcoming resistance in ALK-positive NSCLC.

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